A Comparative Guide to HPLC Retention Time Standards for Pyrazolopyrimidine Impurities

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Compound of Interest

Compound Name:	*3,7-Dibromopyrazolo[1,5-a]pyrimidine*
Cat. No.:	*B13512420*

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For researchers, scientists, and drug development professionals vested in the pyrazolopyrimidine class of compounds, ensuring the purity, safety, and efficacy of active pharmaceutical ingredients (APIs) is paramount. The rigorous identification and quantification of impurities are not merely a regulatory hurdle but a scientific necessity. This guide provides an in-depth comparison of high-performance liquid chromatography (HPLC) retention time standards for impurities found in common pyrazolopyrimidine-based drugs, offering a critical analysis of their performance and the experimental data that underpins their use.

The pyrazolopyrimidine core is a key pharmacophore in several blockbuster drugs, including the hypnotic agent zaleplon, the erectile dysfunction treatment sildenafil, the Rho-kinase inhibitor fasudil, and the gout therapy allopurinol. During the synthesis and storage of these APIs, a variety of related substances, including starting materials, by-products, intermediates, and degradation products, can emerge as impurities.[1] Regulatory bodies like the International Council for Harmonisation (ICH) mandate the stringent control of these impurities, with specific thresholds for reporting, identification, and qualification.[2]

This guide is structured to provide a practical comparison of commercially available impurity standards, focusing on the experimental data that enables their effective use in HPLC-based

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quality control.

The Bedrock of Trust: Certified Reference Materials

The reliability of any impurity profiling method hinges on the quality of the reference standards used. These standards serve as the benchmark for the identification and quantification of impurities in an API. Leading suppliers such as Pharmaffiliates, Veeprho, MilliporeSigma (formerly Sigma-Aldrich), Klivon, and SRIRAMCHEM provide a range of pyrazolopyrimidine impurity standards, often accompanied by a Certificate of Analysis (CoA) that details the compound's identity, purity, and characterization data.[3][4][5][6] When selecting a standard, it is crucial to consider its traceability to pharmacopeial standards (e.g., USP, EP) and the rigor of the analytical techniques used for its characterization, such as NMR, mass spectrometry, and elemental analysis.[4]

Comparative Analysis of Retention Time Standards

A direct, universal comparison of retention times for all pyrazolopyrimidine impurities is challenging due to the variability in HPLC methodologies (e.g., column chemistry, mobile phase composition, gradient profiles, and temperature). However, by examining the data from various sources, including research articles and supplier application notes, we can compile a valuable comparative overview. This section will delve into specific examples for prominent pyrazolopyrimidine drugs.

Zaleplon Impurities

Zaleplon, a hypnotic agent, is known to have several process-related and degradation impurities.[1] Research has identified and characterized at least nine potential impurities.[7] Commercially available standards for these impurities are offered by suppliers like Veeprho and Pharmaffiliates.[3][8]

A key study on the impurity profiling of zaleplon provides relative retention times (RRT) for nine impurities using a specific HPLC method, which serves as a valuable reference point for analysts.[7]

Table 1: HPLC Retention Data for Zaleplon and Its Impurities

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Compound	Supplier(s)	Reported Relative Retention Time (RRT)	HPLC Conditions
Zaleplon	Veeprho, Pharmaffiliates	1.00	Column: YMC Pack C8 (150 x 4.6 mm, 5 µm)Mobile Phase A: Phosphate buffer (pH 3.0)Mobile Phase B: AcetonitrileGradient: 80:20 (A:B) to 60:40 over 15 min, then to 45:55 at 25 minFlow Rate: 1.5 mL/minDetection: 225 nm
Impurity I	Veeprho, Pharmaffiliates	0.45	See above
Impurity II	Veeprho, Pharmaffiliates	0.53	See above
Impurity III	Veeprho, Pharmaffiliates	0.68	See above
Impurity IV	Veeprho, Pharmaffiliates	0.85	See above
Impurity V	Veeprho, Pharmaffiliates	0.92	See above
Impurity VI	Veeprho, Pharmaffiliates	1.15	See above
Impurity VII	Veeprho, Pharmaffiliates	1.52	See above
3-amino-4-cyanopyrazole	Veeprho, Pharmaffiliates	0.28	See above

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DOPEA	Veeprho, Pharmaffiliates	0.35	See above

Data synthesized from a study on zaleplon impurity profiling.[7]

Sildenafil Citrate Impurities

Sildenafil, widely known as Viagra, also has a well-documented impurity profile. Standards for sildenafil and its related compounds are available from suppliers like MilliporeSigma and are traceable to USP and EP pharmacopeias.[9]

An established HPLC method for the analysis of sildenafil and its impurities provides a clear separation of the API from its related substances.

Table 2: HPLC Retention Data for Sildenafil and Its Impurities

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Compound	Supplier(s)	Reported Retention Time (min)	HPLC Conditions
Sildenafil Citrate	MilliporeSigma	~10	Column: Waters XTerra RP-18 (250 x 4.6 mm, 5 µm)Mobile Phase A: 0.05 M Sodium dihydrogen orthophosphate dihydrate and 0.5% triethylamine (pH 3.0)Mobile Phase B: AcetonitrileGradient: 0% B to 100% B over 30 minFlow Rate: 1.0 mL/minDetection: 230 nm
Sildenafil Related Compound A	MilliporeSigma	~17	See above
SLC-Imp-B	-	-	See above
SLC-Imp-C	-	-	See above
SLC-Imp-D	-	-	See above

Data based on a published method for sildenafil impurity determination. Note: Retention times for all impurities were not explicitly stated in the reference but the method demonstrated successful separation.

Fasudil Impurities

Fasudil, a treatment for cerebral vasospasm, and its impurities are also subject to rigorous analytical control.[10] Suppliers like SRIRAMCHEM and Pharmaffiliates offer a range of fasudil impurity standards.[2][4]

A patented HPLC method for the detection of fasudil hydrochloride and its related substances demonstrates the separation of eight impurities in a single chromatographic run.[11]

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Table 3: HPLC Retention Data for Fasudil and Its Impurities

Compound	Supplier(s)	Reported Retention Time (min)	HPLC Conditions
Fasudil Hydrochloride	SRIRAMCHEM, Pharmaffiliates	10.23	Column: C18 (250 x 4.6 mm)Mobile Phase A: Triethylamine water solutionMobile Phase B: MethanolGradient: Not specifiedFlow Rate: 0.9-1.1 mL/minDetection: Not specified
5-isoquinoline sulfonic acid	SRIRAMCHEM, Pharmaffiliates	6.04	See above
Pyridine N-oxyfasudil	SRIRAMCHEM, Pharmaffiliates	-	See above
1-hydroxyfasudil	SRIRAMCHEM, Pharmaffiliates	-	See above
8-quinoline fasudil	SRIRAMCHEM, Pharmaffiliates	12.76	See above
Piperazine condensate	SRIRAMCHEM, Pharmaffiliates	-	See above
N-hydroxyfasudil	SRIRAMCHEM, Pharmaffiliates	-	See above
Dimer	SRIRAMCHEM, Pharmaffiliates	28.63	See above

Data extracted from a patent for an HPLC detection method for fasudil impurities.[11] Note: Not all retention times were explicitly provided.

Allopurinol Impurities

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Allopurinol, a xanthine oxidase inhibitor, has several known impurities that are monitored during its production.[12] Klivon and Pharmaffiliates are among the suppliers of allopurinol impurity reference standards.[5][13]

A validated RP-HPLC method for allopurinol impurity profiling provides a framework for the separation and quantification of its related substances.[12]

Table 4: HPLC Retention Data for Allopurinol and Its Impurities

Compound	Supplier(s)	Reported Retention Time (min)	HPLC Conditions
Allopurinol	Klivon, Pharmaffiliates	5.8	Column: ODS C18 (250 x 4.6 mm, 5 µm)Mobile Phase: 0.1 M Dipotassium phosphate buffer (pH 3.5) and Acetonitrile (55:45 v/v)Flow Rate: 1.5 mL/minDetection: 254 nm
Impurity A	Klivon, Pharmaffiliates	3.2	See above
Impurity B	Klivon, Pharmaffiliates	4.5	See above
Impurity C	Klivon, Pharmaffiliates	7.1	See above

Data derived from a study on the development and validation of an RP-HPLC method for allopurinol impurity profiling.[12]

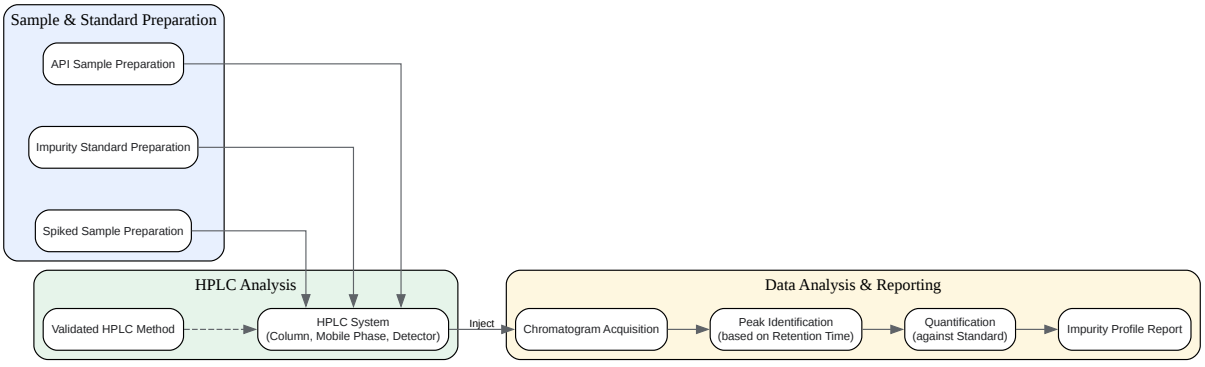
Experimental Protocols and Method Validation

The trustworthiness of retention time data is directly linked to the validation of the analytical method. A robust HPLC method for impurity profiling must be validated for specificity, linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) in accordance with ICH guidelines.[14]

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General Experimental Workflow for Impurity Profiling

The following diagram illustrates a typical workflow for the analysis of pyrazolopyrimidine impurities using HPLC with retention time standards.



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Caption: Workflow for HPLC impurity profiling using retention time standards.

Key Considerations for Method Development and Validation:

- Specificity: The ability of the method to unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components. This is often demonstrated by spiking the API with known impurities and showing that they are well-resolved from the main peak and from each other.

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- Linearity: The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.[14]
- Accuracy: The closeness of test results obtained by the method to the true value. This is often determined by recovery studies of spiked samples.[14]
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day and inter-analyst variability).
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters, providing an indication of its reliability during normal usage.

Conclusion: A Path to Reliable Impurity Profiling

The selection and proper use of HPLC retention time standards are fundamental to the robust quality control of pyrazolopyrimidine-based pharmaceuticals. While a universal, standardized HPLC method for all pyrazolopyrimidine impurities is not feasible due to the diverse nature of these compounds, this guide provides a comparative framework based on available scientific literature and supplier data.

By understanding the landscape of commercially available standards, their associated analytical methods, and the principles of method validation, researchers and drug development professionals can establish trustworthy and reliable impurity profiling workflows. The data presented herein serves as a valuable starting point for method development and validation, ultimately contributing to the safety and quality of these important medicines.

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